

acetamidoxime amidoxime form versus aminonitrone tautomer

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Compound Focus: Acetamidoxime

CAS No.: 22059-22-9

Cat. No.: S627693

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Tautomer Comparison at a Glance

The table below summarizes the key characteristics of the predominant **acetamidoxime** tautomers based on theoretical and experimental data.

Characteristic	Z-Amidoxime Form	Z-Aminonitrone Form
General Structure	$R-C(NH_2)=NOH$	$R-C(NH_2)-N^+(H)O^-$ (Zwitterionic)
Relative Gibbs Free Energy (ΔG)	0 kcal/mol (Reference, most stable) [1]	+3.0 kcal/mol (Less stable) [1]
Energetic Preference	Most energetically favorable isomer [1]	Minor form; stability increases in protic solvents [1] [2]
Primary Identification Method	FT-IR: C=N stretch at 1650–1670 cm^{-1} [1]	FT-IR: C=N ⁺ stretch band at ~1690 cm^{-1} [1]
Theoretical & Experimental Status	Confirmed as the dominant form in both protic and aprotic solvents [1] [2]	Coexists as a minor form due to close relative energies; directly observed via IR spectroscopy [1] [2]

> **Note on Data:** The quantitative energy values (e.g., +3.0 kcal/mol) are specific to **acetamidoxime** from a 2019 review that compiled theoretical studies [1]. For other amidoximes like benzamidoxime, the energy gap is larger (4.5 kcal/mol), indicating the substituent significantly influences tautomer stability [1].

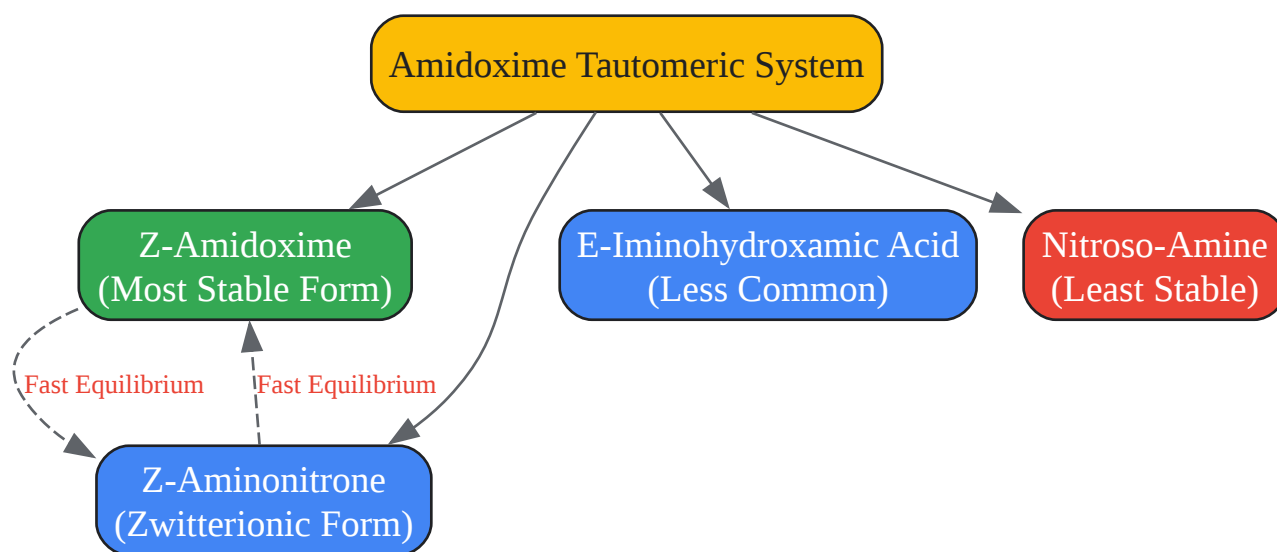
Experimental Insights and Methodologies

While full laboratory protocols are not detailed in the available sources, the research describes several key methods used to study this tautomerism.

- **Spectroscopic Identification: Fourier-Transform Infrared (FT-IR) Spectroscopy** is a primary method for distinguishing between the Z-amidoxime and Z-aminonitrone. Each form produces a distinct signature: the amidoxime form shows a C=N stretch at **1650–1670 cm^{-1}** , while the aminonitrone form is identified by a strong C=N⁺ stretch band around **1690 cm^{-1}** [1].
- **Theoretical Calculations:** Modern studies use **quantum chemical calculations** (e.g., at the M06 suite of density functionals level) to determine the relative energies and optimize the geometries of possible tautomers. These calculations confirm the Z-amidoxime as the most stable form and quantify the energy differences shown in the table above [1] [2].
- **Solvent Influence:** The tautomeric equilibrium is influenced by the solvent environment. **Protic solvents like methanol significantly stabilize the zwitterionic (Z)-aminonitrone form**, bringing its energy closer to the Z-amidoxime form and making it more prevalent in the mixture than in aprotic solvents [2].

Beyond Acetamidoxime: The Bigger Picture

The amidoxime-aminonitrone equilibrium is a specific case of a broader chemical phenomenon. The following diagram illustrates the general relationship between the different tautomeric forms that can coexist.



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This dynamic equilibrium means that multiple forms can coexist in a solution, with their relative proportions determined by the specific chemical structure (e.g., **acetamidoxime** vs. benzamidoxime) and the environment (e.g., solvent polarity) [1] [2]. In rare cases, different tautomers can even be observed together in a single crystal structure [3].

How to Proceed with Experimental Work

Since the search results do not provide step-by-step synthetic or analytical procedures, here are practical suggestions for obtaining this information:

- **Consult Synthetic Methodology Databases:** For detailed synthesis protocols of **acetamidoxime** from nitrile precursors, refer to established chemical databases like **Reaxys** or **SciFinder-n**. You can search using the CAS Number 6450-96-0 for **acetamidoxime**.
- **Leverage Spectral Libraries:** Compare your experimental IR spectra against high-quality reference spectra in digital spectral libraries (often available through university or institutional subscriptions) to confirm the identity and purity of your tautomers.
- **Reproduce Computational Studies:** The theoretical data in the table can be recalculated and verified using computational chemistry software (e.g., Gaussian, ORCA) with the functionals and basis sets mentioned in the source literature [1] [2].

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References

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2. Aminonitrone–iminohydroxamic acid tautomerism [sciencedirect.com]
3. a 1:1 mixture of two tautomeric forms in crystals of N-(4,5- ... [link.springer.com]

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